

# In-Depth Technical Guide: $\alpha$ -D-Glucose-d12

## Molecular Weight

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### Compound of Interest

Compound Name: *alpha-D-glucose-d12*

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For researchers, scientists, and drug development professionals, a precise understanding of the molecular characteristics of isotopically labeled compounds is paramount. This guide provides a detailed analysis of the molecular weight of **alpha-D-glucose-d12**, a deuterated form of glucose, crucial for various research applications, including metabolic studies and drug development.

## Core Data Presentation

A clear comparison of the molecular weights of alpha-D-glucose and its deuterated analogue, **alpha-D-glucose-d12**, is essential for accurate experimental design and data interpretation. The following table summarizes the key quantitative data.

Compound	Chemical Formula	Molecular Weight ( g/mol )
alpha-D-Glucose	$C_6H_{12}O_6$	180.156
alpha-D-Glucose-d12	$C_6D_{12}O_6$	192.228

## Calculation of Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The chemical formula for alpha-D-glucose is  $C_6H_{12}O_6$ .<sup>[1][2][3]</sup> In **alpha-D-glucose-d12**, the twelve hydrogen atoms (H) are replaced by twelve deuterium atoms (D), a heavier isotope of hydrogen.

The calculation is as follows:

alpha-D-Glucose ( $C_6H_{12}O_6$ ):

- 6 x Atomic weight of Carbon (C) = 6 x 12.011 g/mol = 72.066 g/mol [4][5]
- 12 x Atomic weight of Hydrogen (H) = 12 x 1.008 g/mol = 12.096 g/mol
- 6 x Atomic weight of Oxygen (O) = 6 x 15.999 g/mol = 95.994 g/mol
- Total Molecular Weight = 180.156 g/mol

**alpha-D-Glucose-d12** ( $C_6D_{12}O_6$ ):

- 6 x Atomic weight of Carbon (C) = 6 x 12.011 g/mol = 72.066 g/mol
- 12 x Atomic weight of Deuterium (D) = 12 x 2.014 g/mol = 24.168 g/mol
- 6 x Atomic weight of Oxygen (O) = 6 x 15.999 g/mol = 95.994 g/mol
- Total Molecular Weight = 192.228 g/mol

## Experimental Protocols for Molecular Weight Determination

Several analytical techniques are employed to experimentally determine the molecular weight of compounds, including isotopically labeled molecules like **alpha-D-glucose-d12**. The choice of method depends on the sample's properties and the required accuracy.

### 1. Mass Spectrometry (MS):

- Principle: This is the most common and accurate method. The molecule is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z).
- Methodology:
  - Sample Introduction: The sample is introduced into the mass spectrometer. For a solid like **alpha-D-glucose-d12**, this may involve dissolution in a suitable solvent followed by

infusion or injection into an ionization source.

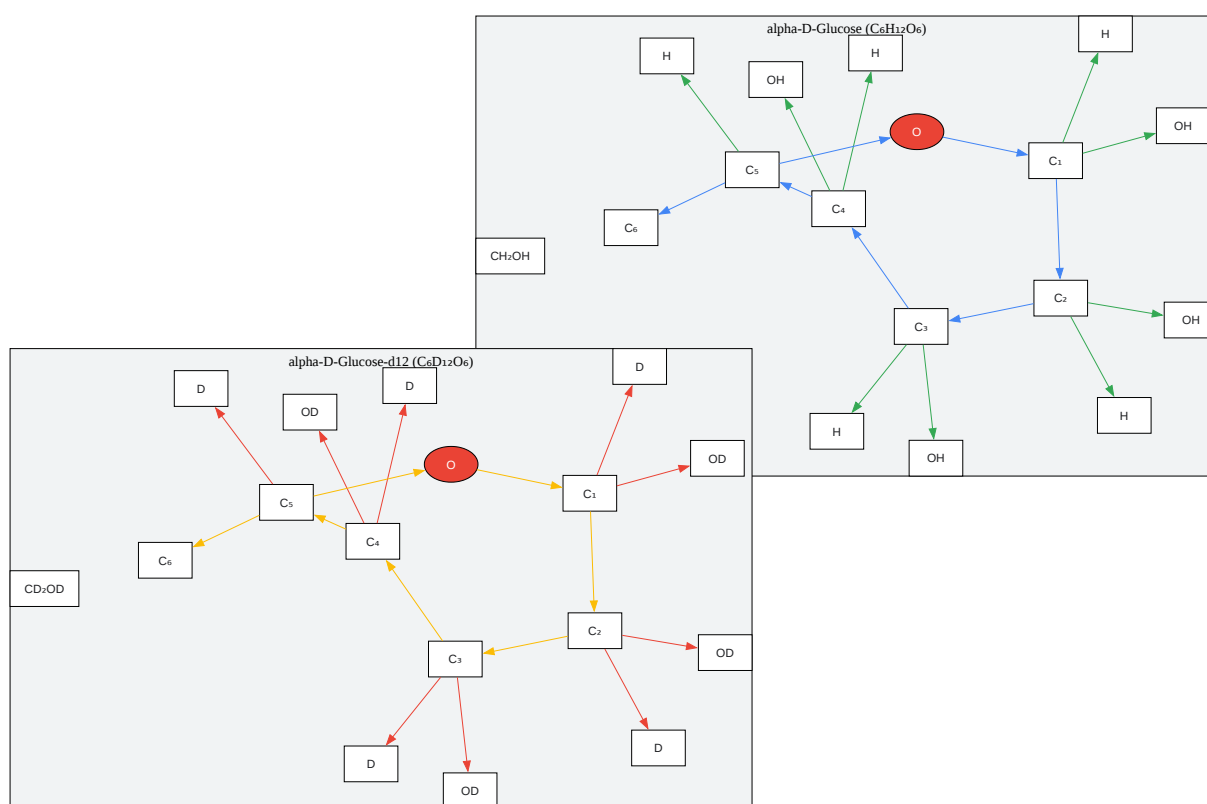
- Ionization: Various ionization techniques can be used, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). ESI is a soft ionization technique suitable for polar molecules like glucose, minimizing fragmentation.
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight (TOF), or Orbitrap). The analyzer separates the ions based on their  $m/z$  ratio.
- Detection: A detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum. The peak corresponding to the molecular ion ( $[M+H]^+$ ,  $[M+Na]^+$ , etc.) allows for the determination of the molecular weight.

## 2. Size Exclusion Chromatography with Multi-Angle Light Scattering (SEC-MALS):

- Principle: This method determines the absolute molar mass of a molecule in solution without the need for column calibration with molecular weight standards.
- Methodology:
  - Sample Preparation: The **alpha-D-glucose-d12** sample is dissolved in an appropriate mobile phase.
  - Chromatographic Separation: The sample is injected into a size exclusion chromatography (SEC) system. The SEC column separates molecules based on their hydrodynamic volume.
  - Detection: The eluent from the column passes through a series of detectors, typically a refractive index (RI) detector to measure concentration and a multi-angle light scattering (MALS) detector. The MALS detector measures the intensity of light scattered by the molecules at various angles.
  - Data Analysis: The light scattering data, combined with the concentration data from the RI detector, is used to calculate the absolute molecular weight.

## Visualizing the Isotopic Substitution

The fundamental difference between alpha-D-glucose and **alpha-D-glucose-d12** lies in the isotopic composition of the hydrogen atoms. The following diagram illustrates this structural distinction.



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Caption: Structural comparison of alpha-D-glucose and **alpha-D-glucose-d12**.

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